

# Personal protective equipment for handling 4-Fluoro-D-phenylalanine hydrochloride

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## Compound of Interest

Compound Name: 4-Fluoro-D-phenylalanine hydrochloride

Cat. No.: B045540

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## Comprehensive Safety and Handling Guide: 4-Fluoro-D-phenylalanine Hydrochloride

This guide provides essential safety, handling, and disposal protocols for **4-Fluoro-D-phenylalanine hydrochloride**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

## Chemical and Physical Properties

A summary of the key quantitative data for **4-Fluoro-D-phenylalanine hydrochloride** is presented below. This information is crucial for safe handling and storage.

Property	Value	Citations
Molecular Formula	C <sub>9</sub> H <sub>11</sub> ClFNO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	219.64 g/mol	<a href="#">[1]</a>
Appearance	White powder or shiny flakes	<a href="#">[1]</a>
Melting Point	245 °C (decomposes)	<a href="#">[2]</a> <a href="#">[3]</a>
Solubility	Slightly soluble in water (< 1 mg/mL at 70°F). Soluble in DMSO (55 mg/mL), Chloroform, Dichloromethane, Ethyl Acetate, Acetone.	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Optical Activity	[\alpha]D <sub>25</sub> +11°, c = 1 in H <sub>2</sub> O	<a href="#">[2]</a> <a href="#">[3]</a>
Storage Temperature	Store in a cool, dry, well-ventilated place. Recommended storage at -20°C for long-term stability.	<a href="#">[5]</a> <a href="#">[6]</a>

## Hazard Identification and Personal Protective Equipment (PPE)

While comprehensive toxicological data for **4-Fluoro-D-phenylalanine hydrochloride** is limited, it is classified as acutely toxic if swallowed.[\[2\]](#)[\[3\]](#) Due to the presence of a fluorine atom, caution is advised, and handling procedures for similar fluorinated compounds should be considered.[\[1\]](#)

## GHS Hazard Classification

- Pictogram: GHS06 (Skull and Crossbones)[\[2\]](#)[\[3\]](#)
- Signal Word: Danger[\[2\]](#)[\[3\]](#)
- Hazard Statements: H301 (Toxic if swallowed)[\[2\]](#)[\[3\]](#)
- Precautionary Statements: P264, P270, P301 + P310, P405, P501[\[2\]](#)[\[3\]](#)

## Recommended Personal Protective Equipment (PPE)

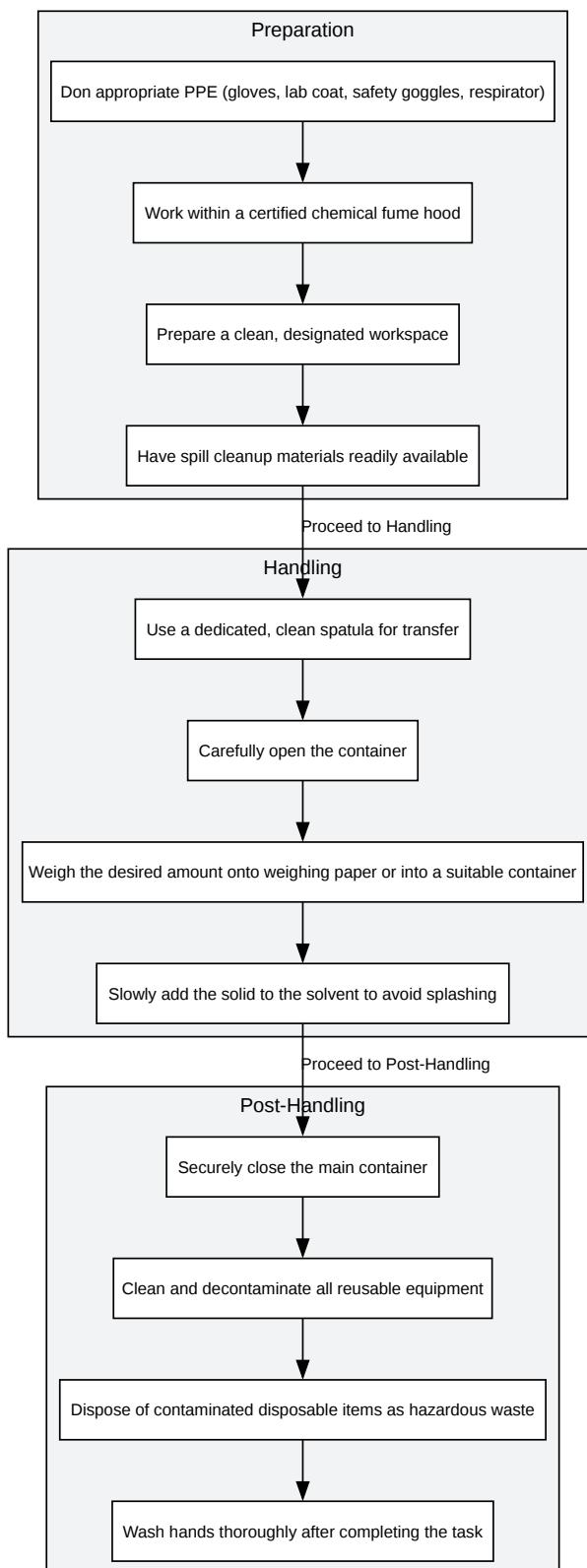
A comprehensive suite of PPE is mandatory to minimize exposure and ensure a safe laboratory environment.

PPE Category	Specification	Rationale	Citations
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from dust particles and potential splashes of solutions.	[7][8]
Hand Protection	Nitrile gloves. For prolonged or repeated contact, consider double-gloving.	Provides a barrier against skin contact.	[7][8]
Respiratory Protection	NIOSH-approved N95 respirator or equivalent.	Prevents inhalation of the powdered compound, especially during weighing and transfer.	[7][8]
Body Protection	Standard laboratory coat.	Protects skin and personal clothing from contamination.	[7][8]

## Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is critical for minimizing exposure risks and maintaining the integrity of the compound.

### Experimental Workflow for Handling 4-Fluoro-D-phenylalanine hydrochloride



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Caption: Workflow for safe handling of **4-Fluoro-D-phenylalanine hydrochloride**.

## First Aid Measures

In case of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure	Citations
Ingestion	If swallowed, immediately call a POISON CENTER or doctor/physician. Rinse mouth.	[9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[9]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.	[9]
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.	[9]

## Spill and Disposal Plan

Proper management of spills and waste is essential to prevent environmental contamination and accidental exposure.

### Spill Response

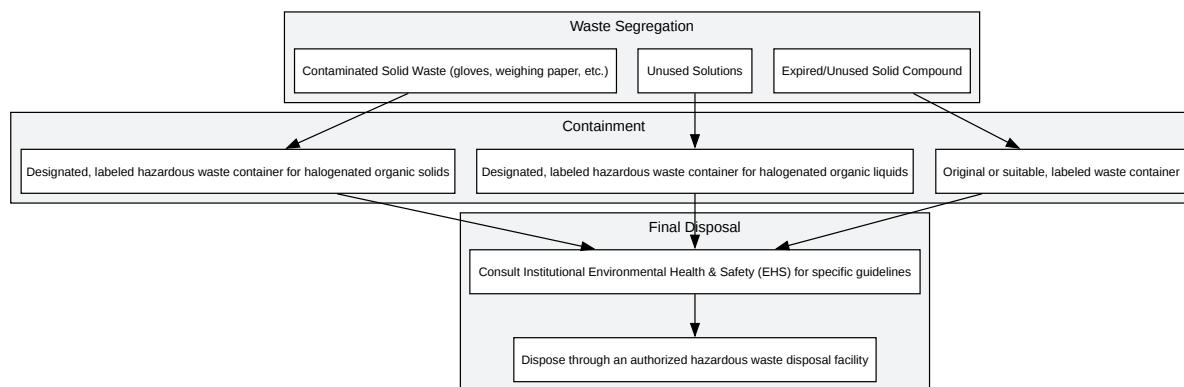
- Small Spills: For solid material, dampen with an inert solvent (e.g., toluene) to prevent dust formation.[\[10\]](#) Carefully transfer the dampened material to a suitable, sealed container for

disposal.[10] Use absorbent paper dampened with the solvent to clean up any remaining material.[10]

- Large Spills: Evacuate the area and increase ventilation. Prevent the spill from entering drains.[11] Wear appropriate PPE, including respiratory protection.[11]
- Decontamination: Solvent-wash all contaminated surfaces, followed by washing with a soap and water solution.[10]

## Disposal Protocol

As a halogenated organic compound, **4-Fluoro-D-phenylalanine hydrochloride** and any contaminated materials must be disposed of as hazardous waste.



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Caption: Disposal plan for **4-Fluoro-D-phenylalanine hydrochloride** waste.

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